

Fructo-oligosaccharide DP11 proper disposal procedures

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Compound of Interest

Compound Name: Fructo-oligosaccharide DP11

Cat. No.: B1165458

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Executive Summary: Operational Safety Status

Parameter	Status	Action Code
GHS Classification	Non-Hazardous	GREEN
RCRA Status	Not Listed (Not P, U, F, or K listed)	Standard Waste
Toxicity	Non-Toxic / Biodegradable	Low Risk
Primary Disposal Risk	Biological Oxygen Demand (BOD)	Do not drain dispose in bulk (>1 kg)

Immediate Directive: FOS DP11 is chemically benign. For small-scale laboratory quantities (analytical standards, <10 g), it may be disposed of as general solid waste or dissolved and flushed via sanitary sewer, contingent on local facility wastewater permits. For bulk quantities, drain disposal is prohibited due to high BOD load on treatment systems.

Material Safety Profile & Technical Identity

To ensure scientific integrity, we must first establish the chemical nature of the material to justify the disposal method.

- Chemical Name: Fructo-oligosaccharide (Degree of Polymerization ~11)[1]
- Common Synonyms: FOS, Oligofructose, Fructan.
- CAS Number: 308066-66-2 (General FOS) or 223122-07-4.[1]
- Physical State: White to off-white hygroscopic powder.

Scientific Rationale for "Non-Hazardous" Classification

FOS DP11 is a polysaccharide composed of fructose units. It does not exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity (the 4 RCRA characteristics).

- Toxicology: LD50 data generally exceeds 5,000 mg/kg (oral, rat), classifying it as practically non-toxic .[1]
- Ecological Impact: While non-toxic to aquatic life, carbohydrates are rapidly metabolized by bacteria. Releasing large quantities into water systems spikes Biological Oxygen Demand (BOD), which can deplete dissolved oxygen and harm aquatic ecosystems. This is the primary "hidden" hazard in disposal .[1]

Step-by-Step Disposal Protocols

Select the protocol that matches your operational scale.

Protocol A: Analytical Standards (Trace Quantities < 50 g)

Context: Expired reference standards, residue in HPLC vials, or small weighing errors.

- Solid Waste Route (Preferred):
 - Place the solid powder directly into the laboratory's General Non-Hazardous Waste bin (trash).[1]

- Ensure the container is sealed to prevent attracting pests (ants/flies), as FOS is a sugar.
- Aqueous Route (Conditional):
 - Check Local Permits: Confirm your facility's wastewater permit allows for sugar/carbohydrate discharge.
 - Dilution: Dissolve the material in water (approx. 5% solution).
 - Discharge: Flush down the laboratory sink with copious amounts of water (20:1 water-to-waste ratio).[1]
- Container Management:
 - Triple Rinse: Rinse the empty vial/ampoule three times with water.
 - Deface Label: Remove or cross out the label to indicate the container is empty.[2]
 - Glass Disposal: Discard the vial in the "Broken Glass/Sharps" container.

Protocol B: Bulk Reagents (Process Waste > 1 kg)

Context: Pilot scale synthesis, expired bulk drums, or fermentation feedstock.[1]

CRITICAL WARNING: DO NOT flush bulk quantities down the drain. This constitutes a "slug load" that can violate Clean Water Act compliance by overwhelming the treatment plant's bacteria.

- Segregation: Collect bulk powder in a dedicated waste drum or heavy-duty bag labeled "Non-Hazardous Waste - Carbohydrates."
- Disposal Method:
 - Landfill: Sanitary landfill is acceptable for this material.[2]
 - Incineration: High-temperature incineration is also a valid, clean disposal method for organic carbohydrates.
- Manifesting: List as "Non-Regulated Material" on waste manifests.

Protocol C: Mixed Chemical Waste

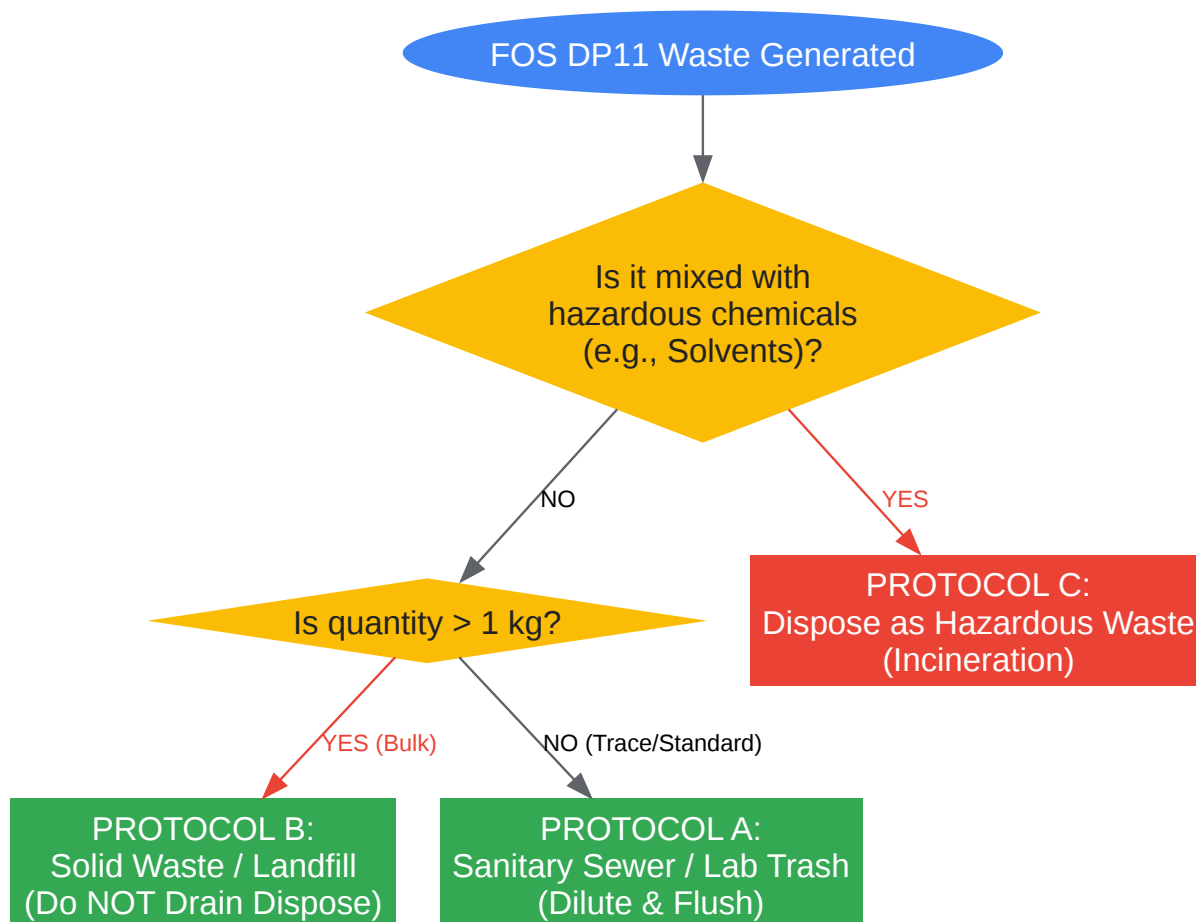
Context: FOS DP11 dissolved in HPLC mobile phases (e.g., Acetonitrile/Water) or mixed with toxic reagents.[1]

The "Mixture Rule" applies: If FOS DP11 is mixed with a hazardous solvent, the entire mixture assumes the hazard classification of the solvent.

- Collection: Collect in a solvent waste carboy compatible with the solvent (e.g., HDPE for organics).
- Labeling: Label as "Hazardous Waste" listing the solvent (e.g., "Waste Acetonitrile, FOS Contaminant").
- Disposal: Hand over to your EHS Hazardous Waste Management team for incineration.

Decision Logic & Workflow

The following diagram illustrates the decision-making process for compliant disposal.



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Figure 1: Decision matrix for FOS DP11 disposal based on mixture status and quantity.

Regulatory Compliance Checklist

To ensure your laboratory remains audit-ready, verify the following:

- RCRA (40 CFR 261): Confirmed that FOS DP11 is not a listed hazardous waste [\[1\]](#)
- Local POTW Limits: If using drain disposal, ensure the daily discharge does not exceed your facility's BOD or Total Suspended Solids (TSS) limits.
- Container Status: Ensure all empty containers meet the definition of "RCRA Empty" (less than 3% by weight remaining) before placing in regular trash [\[1\]](#)

References

- U.S. Environmental Protection Agency (EPA). (2024).[1] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]
- Rowan University Laboratory Safety. (n.d.). Non-Hazardous Waste Disposal Guide for Laboratories. Retrieved from [[Link](#)]

Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [sfasu.edu](https://www.sfasu.edu) [[sfasu.edu](https://www.sfasu.edu)]
- To cite this document: BenchChem. [Fructo-oligosaccharide DP11 proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1165458/docs#fructo-oligosaccharide-dp11-proper-disposal-procedures>]

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